

A Comprehensive Technical Guide to 3,4-Difluoroaniline

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Compound of Interest

Compound Name: 3,4-Difluoroaniline

Cat. No.: B056902

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Abstract

3,4-Difluoroaniline, a halogenated aromatic amine, is a pivotal building block in modern synthetic chemistry. Its unique electronic properties, conferred by the two fluorine atoms on the benzene ring, make it a valuable precursor in the development of pharmaceuticals, agrochemicals, and advanced materials. This technical guide provides an in-depth overview of **3,4-Difluoroaniline**, encompassing its chemical and physical properties, safety and handling protocols, common applications, and detailed experimental methodologies.

Chemical and Physical Properties

3,4-Difluoroaniline is a versatile chemical intermediate with the CAS number 3863-11-4.^{[1][2]} It typically appears as a light yellow to yellow powder or liquid, depending on the ambient temperature.^{[1][2]} The presence of fluorine atoms significantly influences its reactivity and solubility, making it a crucial component in the synthesis of complex organic molecules.^{[1][4]}

Table 1: Physicochemical Properties of **3,4-Difluoroaniline**

Property	Value	Reference
CAS Number	3863-11-4	[1][2][3][5]
Molecular Formula	C ₆ H ₅ F ₂ N	[1][2][3]
Molecular Weight	129.11 g/mol	[1][3][5]
Appearance	Light yellow to yellow powder or lump; clear yellow to straw liquid after melting	[1][2][6]
Melting Point	22 °C	[1][2]
Boiling Point	77 °C at 7 mmHg	[1][5][6][7]
Density	1.302 g/mL at 25 °C	[2][5][6][7]
Refractive Index	n ₂₀ /D 1.513	[2][5][6][7]
Flash Point	85 °C (185 °F) - closed cup	[2][5]

Table 2: Chemical Identifiers for **3,4-Difluoroaniline**

Identifier	Value	Reference
IUPAC Name	3,4-difluoroaniline	[3]
Synonyms	3,4-Difluorobenzenamine, Aniline, 3,4-difluoro-	[3][4][8]
InChI	InChI=1S/C6H5F2N/c7-5-2-1-4(9)3-6(5)8/h1-3H,9H2	[3][7]
InChIKey	AXNUZKSSQHTNPZ-UHFFFAOYSA-N	[3][7]
SMILES	<chem>Nc1ccc(F)c(F)c1</chem>	[7]
EC Number	223-381-7	[3][5]
PubChem CID	77469	[1][3]

Safety and Handling

3,4-Difluoroaniline is considered a hazardous substance and requires careful handling in a laboratory setting. It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[3][8][9] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or under a fume hood.[9]

Table 3: GHS Hazard and Precautionary Statements for **3,4-Difluoroaniline**

Classification	Code	Statement	Reference
Hazard Statements	H302	Harmful if swallowed	[3] [5]
	H315	Causes skin irritation	
	H319	Causes serious eye irritation	
	H332	Harmful if inhaled	
	H335	May cause respiratory irritation	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[5] [9]
	P270	Do not eat, drink or smoke when using this product	
	P280	Wear protective gloves/protective clothing/eye protection/face protection	
	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell	
	P302 + P352	IF ON SKIN: Wash with plenty of water	
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	

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Applications in Research and Development

The presence of fluorine atoms in **3,4-difluoroaniline** enhances the metabolic stability and binding affinity of molecules, making it a sought-after intermediate in drug discovery and agrochemical synthesis.

- **Pharmaceuticals:** It serves as a crucial starting material for the synthesis of various pharmaceuticals, particularly quinolone antibacterials and drugs targeting neurological disorders.[\[1\]](#)[\[11\]](#)
- **Agrochemicals:** This compound is utilized in the formulation of potent herbicides and fungicides, contributing to improved crop protection.[\[1\]](#)
- **Dyes and Pigments:** **3,4-Difluoroaniline** is a key component in the manufacturing of certain dyes, imparting desirable properties to the final products.[\[1\]](#)[\[4\]](#)
- **Materials Science:** It is explored in the development of advanced fluorinated polymers and coatings with enhanced chemical resistance and durability.[\[1\]](#)[\[4\]](#)

Experimental Protocols

Synthesis of 3,4-Difluoroaniline from 3,4-Difluoronitrobenzene

A common laboratory-scale synthesis involves the reduction of 3,4-difluoronitrobenzene.

Materials:

- 3,4-difluoronitrobenzene
- Toluene
- Palladium on carbon (Pd/C) catalyst
- Hydrogen gas

- Autoclave
- Filtration apparatus (e.g., Hyflow bed)
- Rotary evaporator

Procedure:

- Charge an autoclave with 200.0 g of 3,4-difluoronitrobenzene, 600.0 mL of toluene, and 12.0 g of Pd/C catalyst at a temperature between 25 °C and 35 °C.[6]
- Introduce hydrogen gas into the reaction system, maintaining a pressure between 2.0 and 6.0 kg/cm².
- Conduct the reaction at 25 °C to 35 °C for 3 to 4 hours.[6]
- Monitor the reaction progress using thin-layer chromatography (TLC) to confirm the complete consumption of the starting material.[6]
- Upon completion, depressurize the autoclave and unload the reaction mixture.
- Filter the mixture through a Hyflow bed and wash the filter cake with 200.0 mL of toluene.[6]
- Collect the filtrate and remove the solvent by vacuum distillation at a temperature below 50 °C to yield crude **3,4-difluoroaniline**. [6]
- The purity of the final product can be assessed by high-performance liquid chromatography (HPLC).[6]



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Caption: Synthesis workflow for **3,4-Difluoroaniline**.

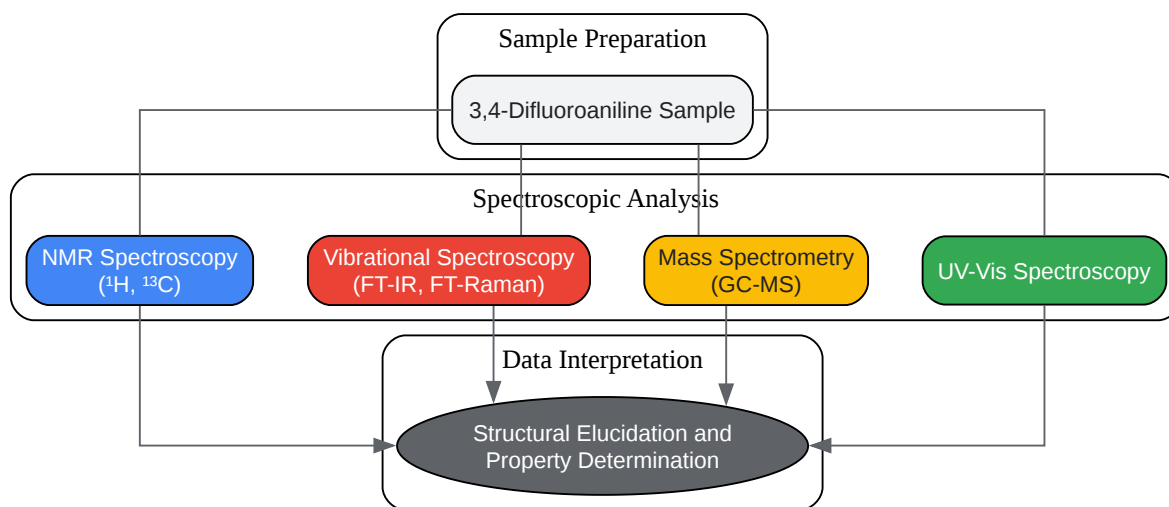
Spectroscopic Characterization

The structural elucidation of **3,4-difluoroaniline** and its derivatives relies on various spectroscopic techniques.

Table 4: Spectroscopic Data for **3,4-Difluoroaniline**

Technique	Key Observations	Reference
¹ H NMR	Spectral data available in CDCl ₃ solution.	[12][13]
¹³ C NMR	Chemical shifts recorded in CDCl ₃ solution.	[12]
FT-IR	Spectra recorded in the 4000–400 cm ⁻¹ region.	[12]
FT-Raman	Spectra recorded in the 3500–10 cm ⁻¹ region.	[12]
Mass Spectrometry (GC-MS)	Fragmentation patterns have been analyzed.	[3][12]
UV-Vis	Absorption spectra recorded in ethanol and water in the 200–400 nm range.	[12]

Experimental Workflow for Spectroscopic Analysis:



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Caption: Workflow for spectroscopic analysis.

Biological Degradation

Research has shown that **3,4-difluoroaniline** can be degraded by certain microorganisms under aerobic conditions. For instance, *Pseudomonas fluorescens* has been shown to degrade this compound, a process that involves defluorination and cleavage of the aromatic ring.[14] [15] Such studies are crucial for understanding the environmental fate of this and similar halogenated compounds.

Conclusion

3,4-Difluoroaniline is a compound of significant interest in both academic research and industrial applications. Its synthesis, reactivity, and incorporation into larger molecules are well-documented. A thorough understanding of its properties and handling requirements is essential for its safe and effective use in the development of novel pharmaceuticals, agrochemicals, and materials.

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